

# Essential Safety and Logistics for Handling AT9283 Hydrochloride

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## Compound of Interest

Compound Name: AT9283 hydrochloride

Cat. No.: B605658

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and maintain experimental integrity. This document provides essential, immediate safety and logistical information for the multi-targeted kinase inhibitor, **AT9283 hydrochloride**. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, offering value beyond the product itself.

## Chemical and Physical Properties

Property	Value	Source
Molecular Formula	$C_{19}H_{23}N_7O_2 \cdot xHCl$	N/A
Appearance	White solid	[1]
Solubility	Soluble in DMSO and Ethanol	N/A
Storage Temperature	-20°C	[2]

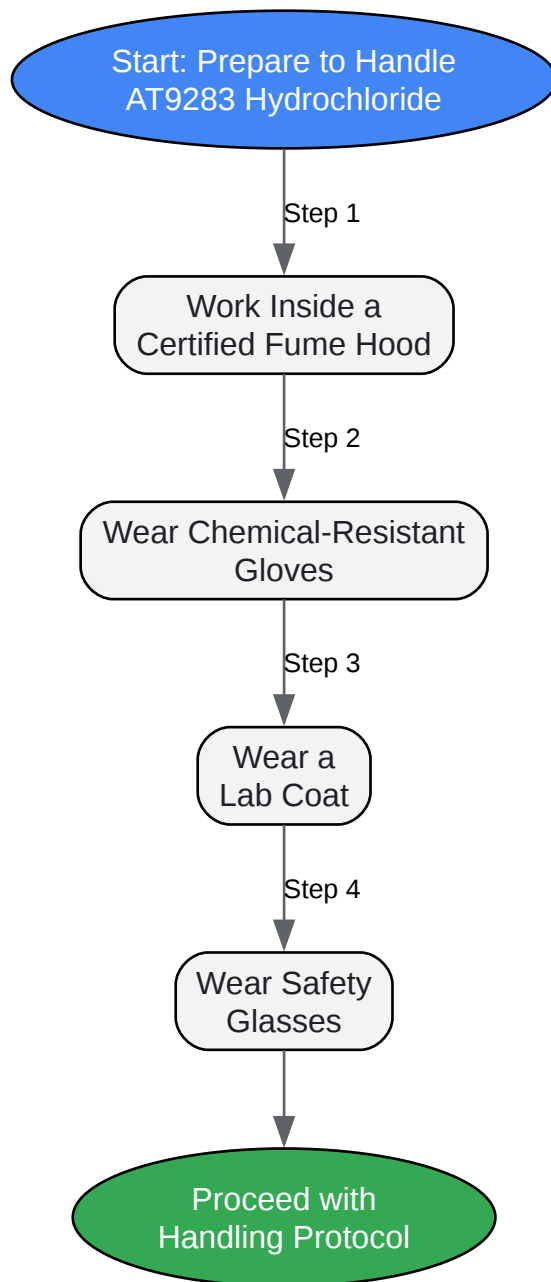
## Personal Protective Equipment (PPE)

When handling **AT9283 hydrochloride**, it is crucial to use appropriate personal protective equipment to prevent exposure. The toxicological properties of this compound have not been fully tested, and it may be harmful if inhaled, ingested, or absorbed through the skin.[1]

**Recommended PPE:**

- Eye and Face Protection: Wear appropriate safety glasses.
- Skin Protection:
  - Gloves: Use chemical-resistant gloves.
  - Lab Coat: A standard lab coat should be worn.
- Respiratory Protection: Handle the compound in a fume hood to prevent inhalation.[\[1\]](#)

## Personal Protective Equipment (PPE) for AT9283 Hydrochloride



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Caption: Recommended PPE workflow for handling **AT9283 hydrochloride**.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **AT9283 hydrochloride** from receipt to preparation of a stock solution.

- Receiving and Storage:
  - Upon receipt, visually inspect the container for any damage or leaks.
  - Store the compound in a tightly sealed container at -20°C in a designated area for hazardous chemicals.[\[2\]](#)
- Preparation of Stock Solutions:
  - All handling of the solid compound and preparation of solutions must be conducted in a certified chemical fume hood.[\[1\]](#)
  - Before handling, ensure all required PPE is correctly worn.
  - To prepare a stock solution, dissolve **AT9283 hydrochloride** in a suitable solvent such as DMSO or ethanol.
  - Avoid creating dust when handling the solid material.
- Experimental Use:
  - When using the compound in experiments, maintain the use of all recommended PPE.
  - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
  - In case of accidental contact, follow the first aid measures outlined below.

## First Aid Measures

- Eye Contact: Immediately rinse with copious amounts of water for at least 15 minutes.
- Skin Contact: Wash the affected area with plenty of water and soap. Remove contaminated clothing.[\[1\]](#)
- Inhalation: Move to fresh air. If breathing becomes difficult, seek medical attention.

- Ingestion: Rinse mouth with water and contact a physician immediately.[\[1\]](#)

## Disposal Plan: Waste Management and Decontamination

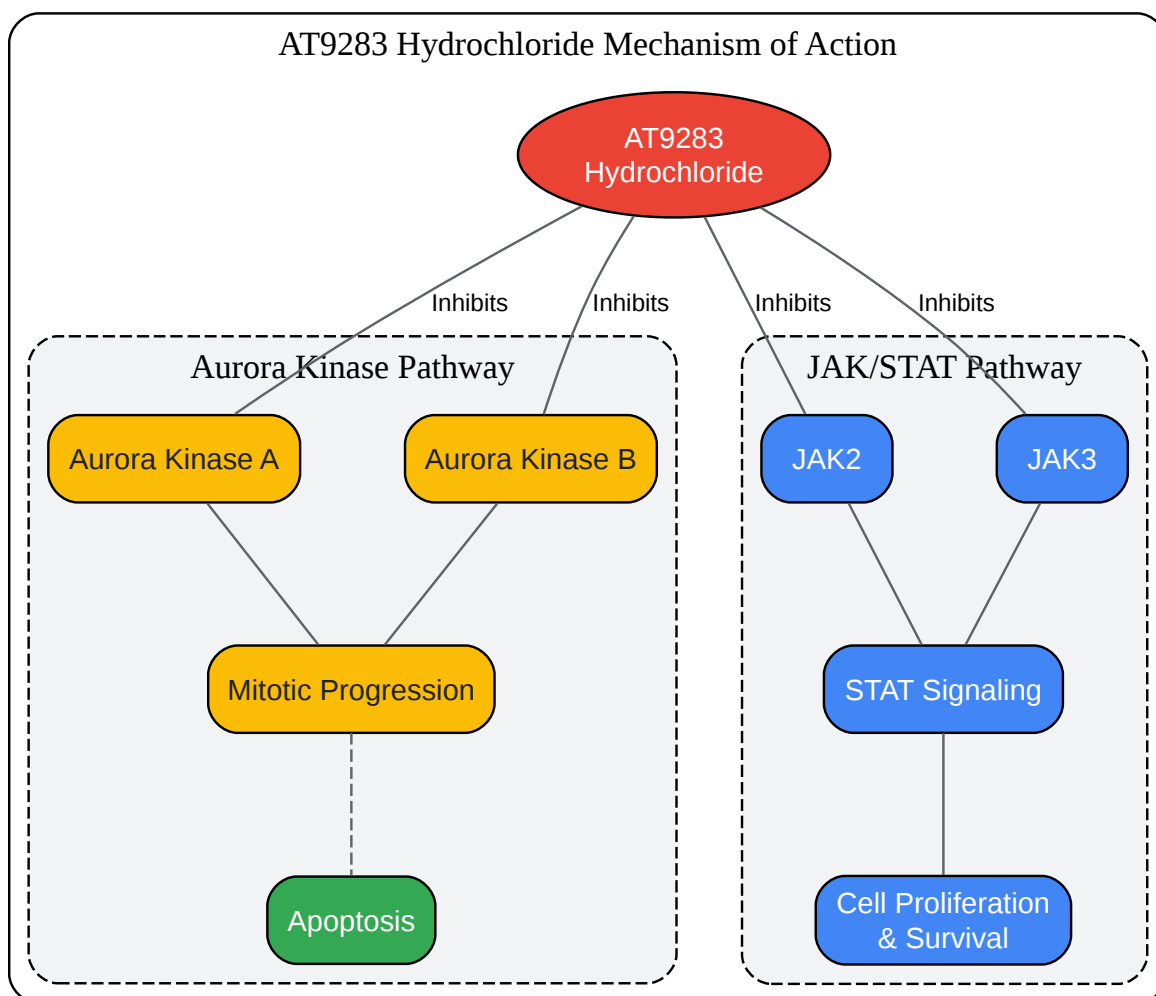
Proper disposal of **AT9283 hydrochloride** and any contaminated materials is essential to prevent environmental contamination and ensure safety.

- Waste Segregation:
  - Solid Waste: Collect unused or expired solid **AT9283 hydrochloride** in a dedicated, sealed, and clearly labeled hazardous waste container.
  - Liquid Waste: Solutions containing **AT9283 hydrochloride** should be collected in a designated hazardous liquid waste container.
  - Contaminated Materials: All disposable items that have come into contact with the compound (e.g., pipette tips, gloves, vials) must be disposed of in a designated solid hazardous waste container.
- Spill Management:
  - Solid Spills: In the event of a spill of the solid compound, carefully sweep or vacuum the material to avoid raising dust. Place the collected material into a sealed container for hazardous waste disposal.[\[1\]](#)
  - Liquid Spills: For spills of solutions containing **AT9283 hydrochloride**, absorb the liquid with an inert material (e.g., vermiculite, sand).
- Decontamination:
  - Following a spill or at the end of an experimental procedure, decontaminate all surfaces and equipment that may have come into contact with the compound. Use a suitable solvent, such as alcohol, for decontamination.[\[1\]](#)
- Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations. Never dispose of chemical waste down the drain or in the regular trash.[3]

## Signaling Pathway Inhibition

AT9283 is a multi-targeted kinase inhibitor with potent activity against several key signaling proteins involved in cell cycle regulation and proliferation.[4][5][6] Its primary targets include Aurora kinases A and B, as well as Janus kinases (JAK) 2 and 3.[7][8] By inhibiting these kinases, AT9283 can disrupt mitotic progression and downstream signaling pathways, leading to apoptosis in cancer cells.



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Caption: Signaling pathways inhibited by **AT9283 hydrochloride**.

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